

Reconstitution and preparation of BAY-u 9773 stock solutions.

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Compound of Interest

Compound Name: BAY-u 9773

Cat. No.: B1667826

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Application Notes and Protocols for BAY-u 9773

Topic: Reconstitution and Preparation of **BAY-u 9773** Stock Solutions

For: Researchers, scientists, and drug development professionals.

Introduction

BAY-u 9773 is a potent and non-selective antagonist of the cysteinyl leukotriene receptors 1 and 2 (CysLT1 and CysLT2).[1][2][3] As a dual antagonist, it is a valuable tool for investigating the roles of cysteinyl leukotrienes in various physiological and pathological processes, including asthma and other inflammatory conditions.[4] Proper reconstitution and preparation of **BAY-u 9773** solutions are critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation of stock and working solutions of **BAY-u 9773** for in vitro and in vivo research.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **BAY-u 9773** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₆ O ₅ S	[1][5]
Molecular Weight	472.64 g/mol	[1][6]
CAS Number	154978-38-8	[1][5]
Appearance	Some suppliers provide it as an oil or pre-dissolved in ethanol.	[4][6]
Purity	≥98% (HPLC)	[6]

Storage and Stability

Proper storage of **BAY-u 9773** is essential to maintain its integrity and activity.

Form	Storage Temperature	Stability	Reference
Solid (Powder)	-20°C	At least 3 years	[1]
Stock Solution	-80°C	At least 1 year	[1][2][4]

Note: It is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[1] For short-term storage, solutions may be kept at 4°C for up to one week.[1]

Experimental Protocols

Reconstitution of BAY-u 9773 to Create a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BAY-u 9773** in ethanol.

Materials:

- **BAY-u 9773** (solid form)
- Anhydrous ethanol (≥99.5%)

- Sterile, amber glass vials or polypropylene tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the vial of solid **BAY-u 9773** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **BAY-u 9773** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.73 mg of **BAY-u 9773**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 472.64 \text{ g/mol} = 0.0047264 \text{ g} = 4.73 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous ethanol to the vial containing the **BAY-u 9773** powder. For the example above, add 1 mL of ethanol.
- Mixing: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) for a few minutes may aid in dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into single-use, light-protected (amber) vials and store at -80°C.

Preparation of Working Solutions

Working solutions should be prepared fresh from the stock solution for each experiment.

Procedure:

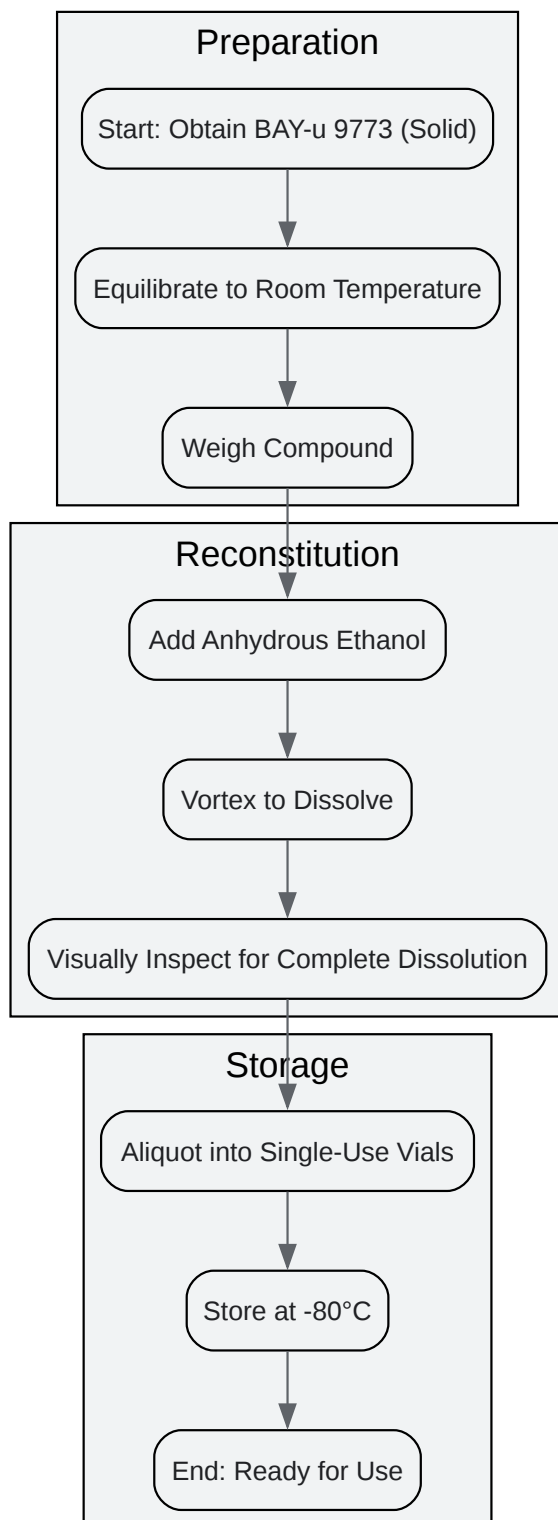
- Thawing: Thaw a single aliquot of the **BAY-u 9773** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate aqueous buffer or cell culture medium.
 - Important: **BAY-u 9773** is poorly soluble in aqueous solutions. It is recommended to perform serial dilutions. To minimize precipitation, add the stock solution to the aqueous buffer while vortexing. The final concentration of the organic solvent (ethanol) in the working solution should be kept as low as possible (typically <0.5%) to avoid affecting the experimental system.
- Use: Use the freshly prepared working solution immediately. Do not store aqueous working solutions for extended periods.

Safety Precautions

- Handle **BAY-u 9773** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

Diagrams

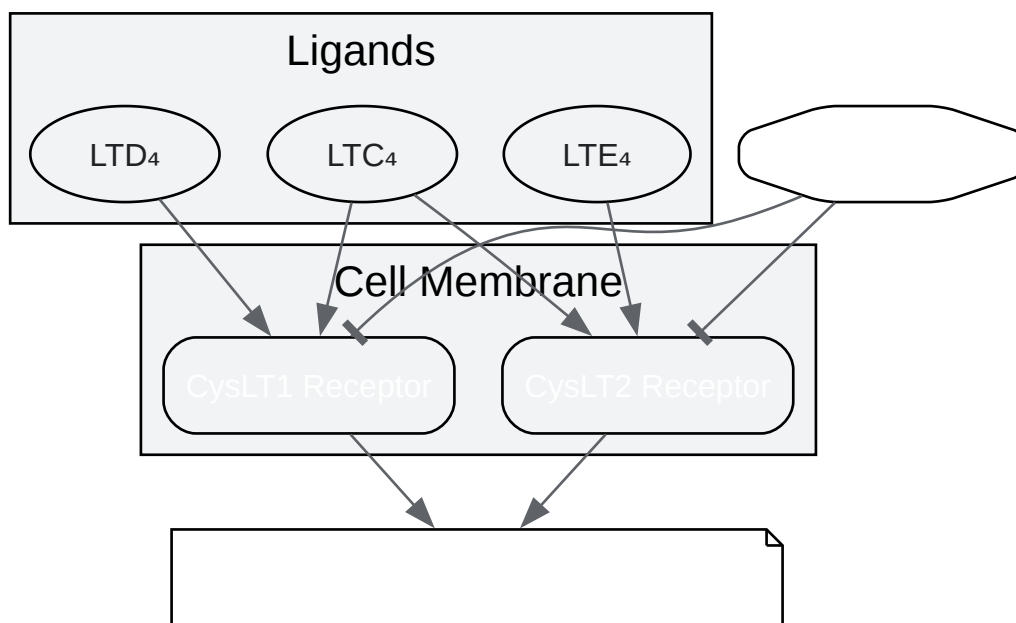
Workflow for BAY-u 9773 Stock Solution Preparation



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Caption: Experimental workflow for the preparation of **BAY-u 9773** stock solutions.

Simplified Cysteinyl Leukotriene Signaling Pathway



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Caption: **BAY-u 9773** as a dual antagonist of CysLT1 and CysLT2 receptors.

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